

Proper Disposal Procedures for UNC1021

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Compound of Interest

Compound Name: **UNC1021**
Cat. No.: **B7552579**

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This guide provides essential safety and logistical information for the proper disposal of **UNC1021**, a selective L3MBTL3 inhibitor used in laboratory research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Key Compound Information

Below is a summary of the key information for **UNC1021**.

Property	Value
Chemical Name	1,4-phenylenebis((4-(pyrrolidin-1-yl)piperidin-1-yl)methanone)
CAS Number	1322591-19-4
Molecular Formula	C26H38N4O2
Molecular Weight	438.61 g/mol
Appearance	Solid
Storage	Store at -20°C for the long term.

Disposal Protocol for UNC1021

The following step-by-step protocol outlines the approved procedure for the disposal of **UNC1021**. This protocol is designed to be followed by trained laboratory personnel.

Personnel Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Disposal Steps:

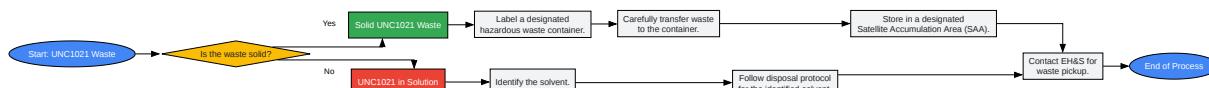
- Initial Assessment:
 - Ensure that the **UNC1021** waste is not mixed with other incompatible waste streams.
 - If the **UNC1021** is in a solution, identify the solvent and follow the appropriate disposal procedure for that solvent. This guide primarily addresses the disposal of solid **UNC1021**.
- Container Labeling:
 - Use a designated, leak-proof, and sealable container for solid chemical waste.
 - The container must be clearly labeled as "Hazardous Waste" or "Chemical Waste for Disposal."
 - The label must include the full chemical name: "**UNC1021** (CAS: 1322591-19-4)" and an estimate of the quantity.
- Waste Collection:
 - Carefully transfer the solid **UNC1021** waste into the designated waste container.
 - Avoid generating dust. If the material is a fine powder, conduct the transfer in a chemical fume hood.
 - Once the waste has been added, securely close the container.
- Storage of Waste Container:

- Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of the laboratory personnel.
- The SAA should be a secondary containment bin to prevent the spread of material in case of a leak.
- Do not exceed the storage limit of 55 gallons of hazardous waste per SAA.

- Request for Disposal:
 - Once the waste container is full or has reached the end of its use, contact your institution's Environmental Health and Safety (EH&S) office to arrange for a waste pickup.
 - Provide the EH&S office with all necessary information about the waste, as indicated on the container label.
- Decontamination of Empty Containers:
 - To dispose of an empty **UNC1021** container, triple rinse it with a suitable solvent (e.g., ethanol or acetone).
 - Collect the rinsate as hazardous waste and dispose of it with your liquid chemical waste.
 - After triple rinsing, deface the original label on the container.
 - The clean, defaced container can then be disposed of as non-hazardous laboratory glass or plastic waste, in accordance with your institution's policies.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **UNC1021**.

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Caption: Workflow for the proper disposal of **UNC1021** waste.

Disclaimer: This document provides guidance on the proper disposal of **UNC1021**. Always consult your institution's specific safety and disposal protocols and the official Safety Data Sheet (SDS) for the most accurate and up-to-date information. All waste disposal must be carried out in accordance with federal, state, and local regulations.

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